

Application Notes and Protocols: The Use of Methitural in Short-Acting Surgery

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Compound of Interest

Compound Name:	Methitural
Cat. No.:	B1227589

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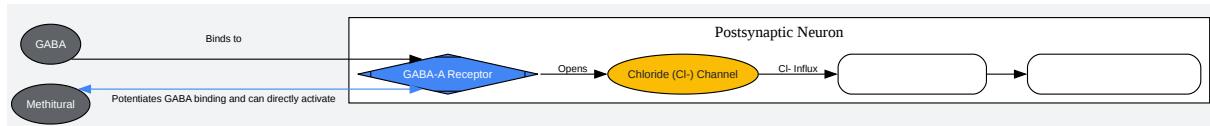
Methitural (also known as Neraval or Thiogenal) is an ultra-short-acting barbiturate anesthetic that was introduced in the 1950s.^[1] While it saw some use in short surgical procedures, it has largely been superseded by newer agents with more favorable safety profiles and is not in widespread clinical use today.^[2] These application notes and protocols are based on historical data and general principles of barbiturate anesthetics. Modern, comprehensive clinical data and standardized protocols for **Methitural** are limited. Researchers investigating this compound should exercise caution and adhere to all relevant ethical and safety guidelines for preclinical and clinical research.

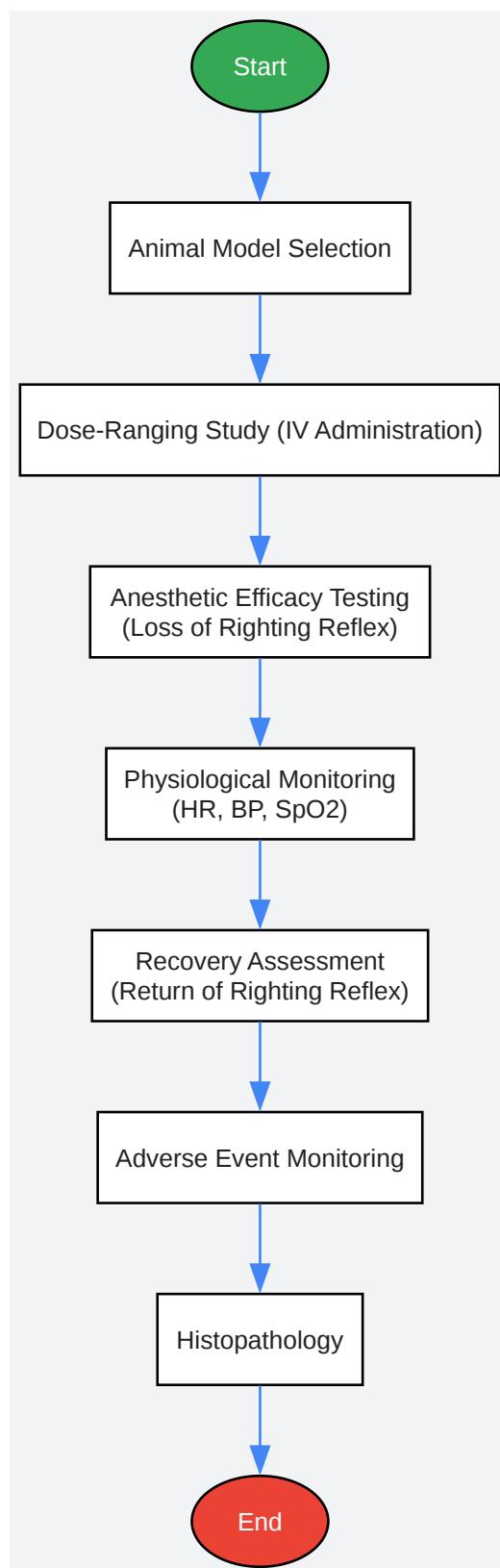
Introduction

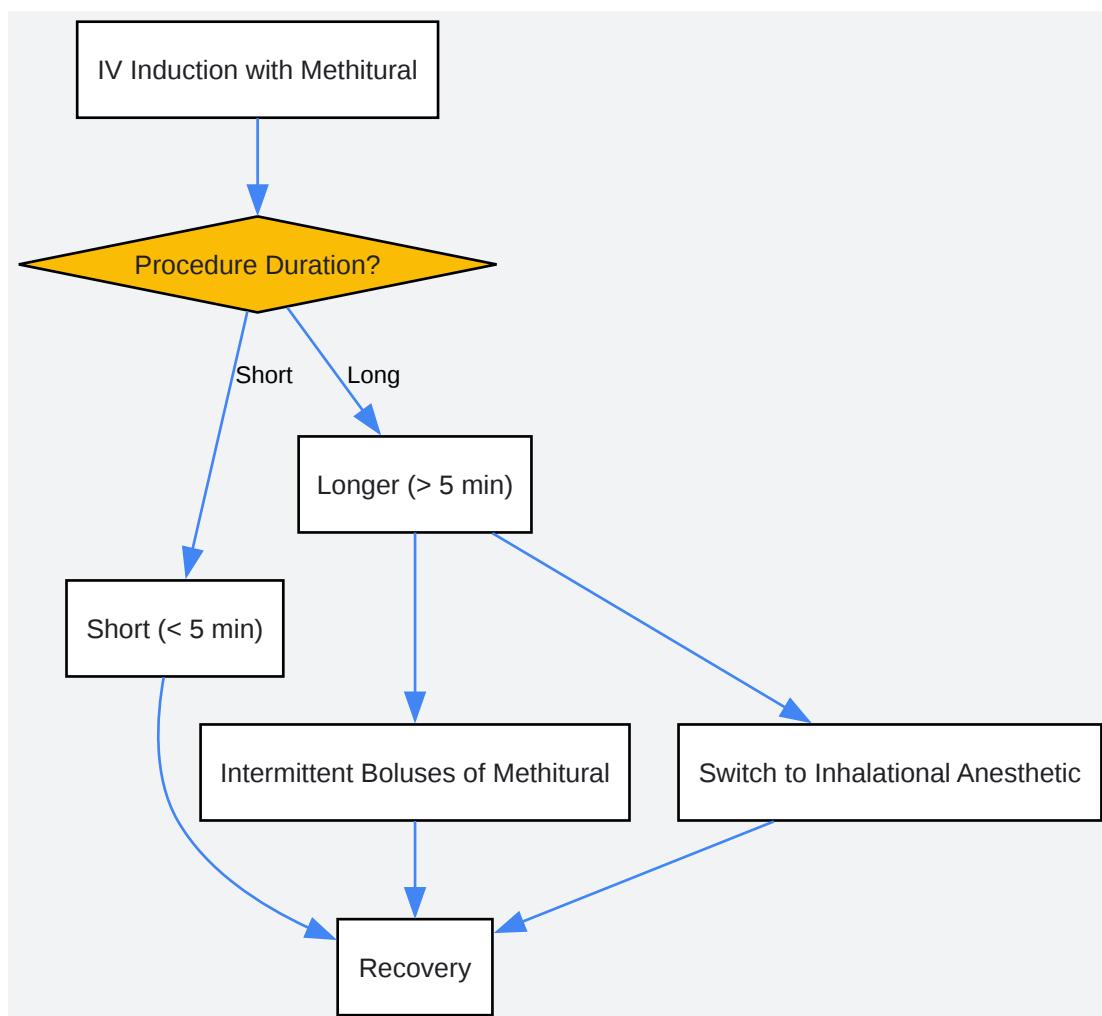
Methitural is a thiobarbiturate derivative that acts as a positive allosteric modulator of the GABA-A receptor, leading to central nervous system depression and anesthesia.^{[1][3]} Its rapid onset and short duration of action made it a candidate for anesthesia in brief surgical and diagnostic procedures.^[2] These notes provide an overview of its mechanism of action, historical clinical data, and generalized protocols for its application in a research setting.

Mechanism of Action

Like other barbiturates, **Methitural**'s primary mechanism of action is the potentiation of the inhibitory neurotransmitter gamma-aminobutyric acid (GABA) at the GABA-A receptor.^[3] This action increases the duration of chloride channel opening, leading to hyperpolarization of the neuronal membrane and a decrease in neuronal excitability. At higher concentrations, barbiturates can also directly activate the GABA-A receptor.







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References

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- 2. Rise and decline of the barbiturate methitural for intravenous anesthesia: A systematic search and narrative synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Methohexital | C₁₄H₁₈N₂O₃ | CID 9034 - PubChem [pubchem.ncbi.nlm.nih.gov]

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